

5-fluoro-3-nitro-1H-indole safety data sheet (SDS) analysis

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Compound of Interest

Compound Name: 5-fluoro-3-nitro-1H-indole

Cat. No.: B8126577

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Technical Safety Analysis: 5-Fluoro-3-nitro-1H-indole

Executive Summary & Chemical Context

5-Fluoro-3-nitro-1H-indole is a functionalized indole derivative serving as a critical scaffold in medicinal chemistry. It is primarily utilized as a precursor for 5-fluoro-3-aminoindole and subsequent tryptamine derivatives, which are often investigated as kinase inhibitors or serotonin receptor modulators.

- **Primary Hazard:** The compound combines the irritant properties of indoles with the potential mutagenicity and electrophilicity of nitroaromatics.
- **Critical Safety Note:** Combustion of this compound releases Hydrogen Fluoride (HF), requiring specialized firefighting protocols.

Chemical Identity & Physicochemical Profile

This section establishes the "What" of the substance, deriving properties from the indole core and substituent effects.

Property	Data / Prediction	Note
Chemical Name	5-Fluoro-3-nitro-1H-indole	
Molecular Formula	C ₈ H ₅ FN ₂ O ₂	
Molecular Weight	180.14 g/mol	
CAS Number	Not widely listed (Analog: 3-Nitroindole CAS 4770-03-0)	Treat as "Research Chemical"
Appearance	Yellow to Orange crystalline solid	Nitro group conjugation induces color
Melting Point	> 200°C (Predicted)	High thermal stability typical of nitroindoles
Solubility	DMSO, DMF, Acetone	Poor water solubility
LogP	~2.4 (Predicted)	Moderate lipophilicity

Hazard Identification & Risk Assessment (SAR Analysis)

Since a definitive REACH registration dossier is absent, we apply Read-Across Methodology using 5-Fluoroindole and 3-Nitroindole as anchors.

GHS Classification (Predicted)

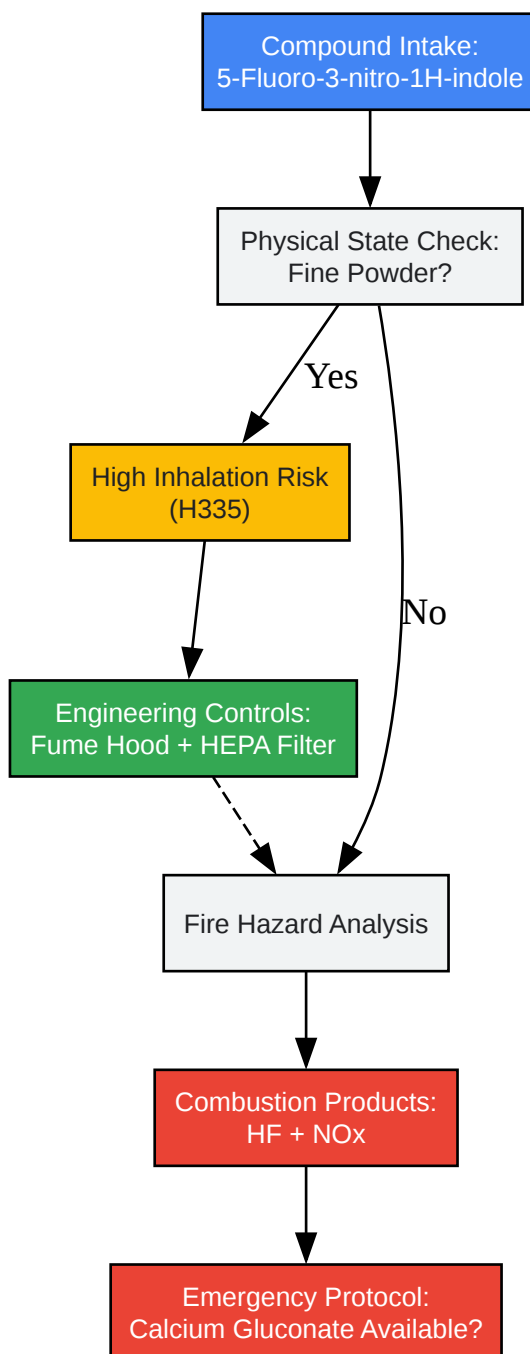
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.
- STOT-SE: Category 3 (H335) – May cause respiratory irritation.
- Germ Cell Mutagenicity: Category 2 (H341) – Suspected of causing genetic defects. (Based on nitroaromatic moiety).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Specific Chemical Hazards

- Electrophilicity (Michael Acceptor): The nitro group at C3 activates the C2 position, making the molecule susceptible to nucleophilic attack. This reactivity implies a potential for covalent binding with biological macromolecules (proteins/DNA).
- Combustion Products:
 - Nitrogen Oxides (NOx): Pulmonary edema risk.
 - Hydrogen Fluoride (HF): Corrosive, systemic calcium depletion.

Risk Assessment Workflow

The following diagram outlines the decision logic for handling this compound in an R&D setting.



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Figure 1: Risk Assessment Logic Flow. Note the critical checkpoint for Hydrogen Fluoride (HF) preparedness.

Safe Handling & Engineering Controls

Storage Protocols

- Temperature: Store at 2–8°C. While relatively stable, nitroindoles can degrade over time.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Indoles are electron-rich and prone to oxidative polymerization (browning) upon air exposure.
- Light: Protect from light (Amber vials).

Personal Protective Equipment (PPE)

- Respiratory: N95/P100 respirator if handling open powder outside a fume hood (not recommended).
- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness). Double-gloving recommended due to the potential mutagenicity.
- Eye Protection: Chemical safety goggles. Face shield if scaling up synthesis (>10g).

Emergency Response Protocols

Firefighting (The HF Factor)

Standard water spray is effective for cooling, but the presence of fluorine requires specific awareness.

- Hazard: Thermal decomposition releases HF gas.
- Action: Firefighters must wear full acid-gas rated SCBA.
- Post-Fire: Neutralize runoff with Calcium Hydroxide or Sodium Carbonate to precipitate fluoride ions.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.
Rationale: Nitro compounds can induce methemoglobinemia (blue skin/lips).
- Skin Contact: Wash with soap and water for 15 minutes. Contraindication: Do not use ethanol/solvents; they may enhance transdermal absorption of the nitro compound.

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.

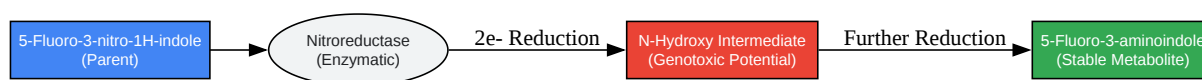
Toxicological & Reactivity Insight

Understanding the mechanism of toxicity allows for better risk management.

Metabolic Activation Pathway

The primary toxicological concern stems from the metabolic reduction of the nitro group.

- Nitro-Reduction: In vivo, the nitro group (-NO₂) is reduced to a hydroxylamine (-NHOH) and then an amine (-NH₂).
- Reactive Intermediates: The hydroxylamine intermediate can be DNA-reactive (genotoxic).
- Fluorine Effect: The 5-fluoro substituent blocks metabolic hydroxylation at the 5-position, potentially extending the half-life of the parent compound or its metabolites.



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Figure 2: Predicted Metabolic Reduction Pathway. The N-Hydroxy intermediate represents the peak toxicological risk.

Synthesis & Impurities

- Synthesis Route: Typically synthesized via nitration of 5-fluoroindole using mild nitrating agents (e.g., Acetyl nitrate or AgNO₃/Benzoyl chloride) to avoid polymerization.
- Common Impurities:
 - Acids: Residual nitric/sulfuric acid (check pH of aqueous solution).
 - Isomers: Small amounts of 4-nitro or 6-nitro isomers may be present if purification was incomplete.

References

- PubChem.3-Nitroindole Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)^[9]
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